

Application Notes and Protocols: Preparation of 1-Pyrenebutanol Stock Solutions

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Compound of Interest

Compound Name: 1-Pyrenebutanol

Cat. No.: B1224789

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Pyrenebutanol is a fluorescent probe and an organic building block utilized in a variety of research applications.[1] It serves as a fluorescent substrate for investigating enzyme mechanisms, such as those of P450eryF, and is employed in the synthesis of fluorescently labeled polymers and nanoparticles.[2] The fluorescence of the pyrene moiety is sensitive to the local environment, making it a valuable tool for studying molecular interactions and dynamics. Accurate and reproducible experimental results are critically dependent on the proper preparation and storage of **1-Pyrenebutanol** stock solutions. This document provides a comprehensive protocol for the preparation, handling, and storage of these solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Pyrenebutanol** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ O	[3][4]
Molecular Weight	274.36 g/mol	[3][4]
CAS Number	67000-89-9	[3][4][5]
Appearance	Solid	
Melting Point	80-83 °C	[1][5]
Purity	Typically ≥99%	[4]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **1-Pyrenebutanol** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for further dilutions to working concentrations for various assays.

Materials and Equipment:

- **1-Pyrenebutanol** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Amber glass vials or microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips
- Appropriate Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Determine the Required Mass of **1-Pyrenebutanol**:
 - The molecular weight of **1-Pyrenebutanol** is 274.36 g/mol .[\[3\]](#)[\[4\]](#)
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 274.36 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 2.7436 \text{ mg}$
- Weigh the **1-Pyrenebutanol**:
 - On an analytical balance, tare a clean, dry amber vial or microcentrifuge tube.
 - Carefully weigh out approximately 2.74 mg of **1-Pyrenebutanol** into the vial.
 - Record the exact weight. It is crucial for accurate concentration calculation.
- Add the Solvent:
 - Based on the actual mass weighed, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = [\text{Mass (mg)} / 274.36 \text{ (g/mol)}] / 0.010 \text{ (mol/L)} \times 1,000,000 \text{ (}\mu\text{L/L)}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **1-Pyrenebutanol** powder.
- Dissolve the Compound:
 - Securely cap the vial and vortex it thoroughly for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution to ensure there are no undissolved particulates.

- If necessary, briefly sonicate the solution in a water bath to facilitate dissolution. The resulting solution should be clear.
- Storage of the Stock Solution:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots in a cool, dry, and well-ventilated area, protected from light.^[6] For extended stability, store at -20°C.
 - When stored properly, the stock solution should be stable for several months.

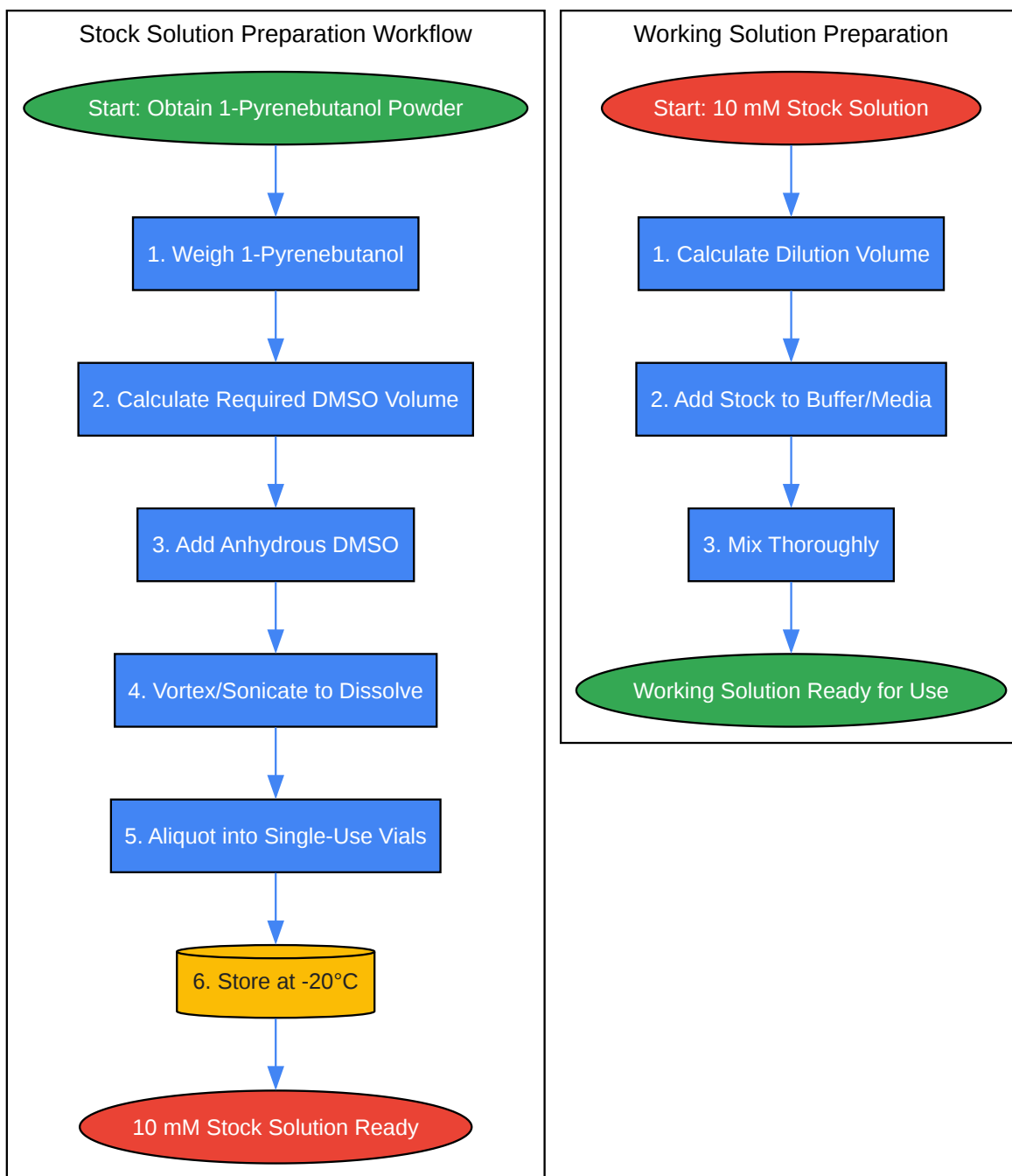
Preparation of Working Solutions:

- Working solutions should be prepared fresh from the stock solution for each experiment to ensure accuracy.
- Determine the desired final concentration and the total volume of the working solution required for your experiment.
- Use the following formula to calculate the volume of the stock solution needed for dilution:
 - $V_1 = (C_2 \times V_2) / C_1$
 - Where:
 - V_1 = Volume of the stock solution
 - C_1 = Concentration of the stock solution (10 mM)
 - V_2 = Final volume of the working solution
 - C_2 = Final concentration of the working solution
- Pipette the calculated volume of the 10 mM **1-Pyrenebutanol** stock solution into the appropriate volume of your experimental buffer or media.
- Mix thoroughly by gentle vortexing or inversion.

Safety Precautions

1-Pyrenebutanol is classified as an irritant that can cause skin and serious eye irritation, and may also lead to respiratory irritation.[3] It is essential to handle this compound with care in a well-ventilated area or a chemical fume hood.[6] Always wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and prevent contact with skin and eyes.[6]

Diagrams



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Caption: Workflow for preparing **1-Pyrenebutanol** solutions.

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